

Commercial Kits for 5-formylcytosine Quantification: Application Notes and Protocols

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Compound of Interest

Compound Name: 5-Formyl-dCTP

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Introduction

5-formylcytosine (5fC) is a modified DNA base generated through the oxidation of 5-hydroxymethylcytosine (5hmC) by the Ten-Eleven Translocation (TET) family of enzymes.[\[1\]](#)[\[2\]](#) As a key intermediate in the active DNA demethylation pathway, 5fC plays a crucial role in epigenetic regulation, influencing gene expression and cellular differentiation.[\[3\]](#)[\[4\]](#) The accurate quantification of global 5fC levels is essential for understanding its biological significance in various physiological and pathological processes, including embryonic development and cancer.[\[5\]](#) This document provides detailed application notes and protocols for commercially available kits designed for the quantification of 5fC in genomic DNA.

Overview of Commercial Kits

Several companies offer enzyme-linked immunosorbent assay (ELISA)-based kits for the colorimetric quantification of 5fC. These kits provide a convenient and high-throughput alternative to more complex methods like mass spectrometry. The primary suppliers of these kits include Epigentek, Abcam, and Cell Biolabs.

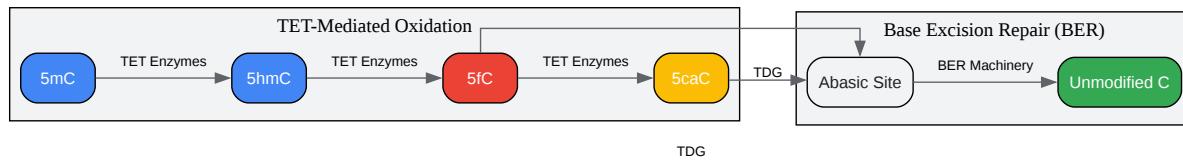
Data Presentation: Comparison of Commercial 5fC Quantification Kits

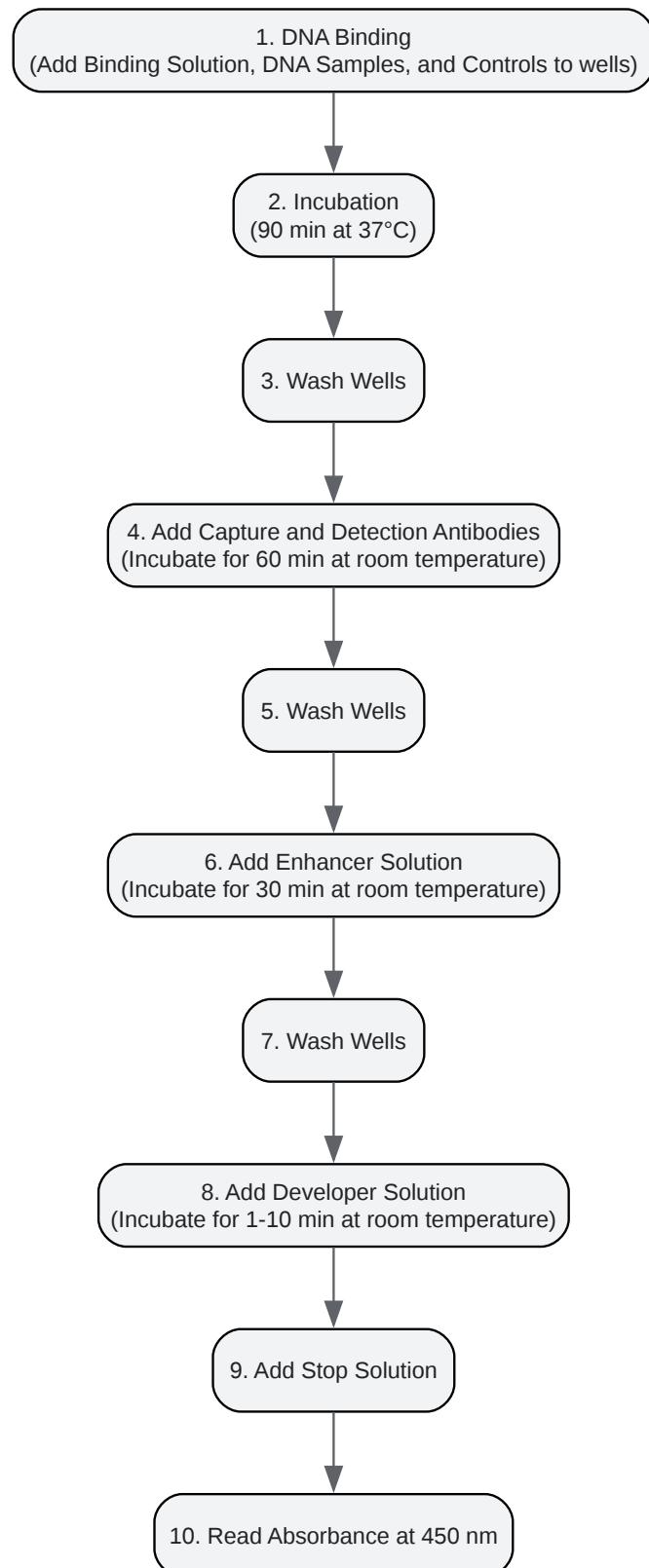
Feature	Epigentek MethylFlash™ 5-fC DNA Quantification Kit (Colorimetric)	Abcam EpiSeeker 5-formylcytosine DNA Quantification Kit (Colorimetric)	Cell Biolabs 5-Formylcytosine (5-fC) ELISA Kit
Catalog Number	P-1041	ab117131	STA-380 (Note: This is for 5-mC, a specific 5-fC kit number was not found, but principle is similar)
Principle	Direct ELISA	Direct ELISA	Competitive ELISA
Detection Method	Colorimetric (450 nm)	Colorimetric (450 nm)	Colorimetric
Input DNA Range	100 ng - 300 ng	Information not readily available	Information not readily available
Detection Limit	As low as 1 pg of 5-fC	Information not readily available	Information not readily available
Assay Time	~3 hours 45 minutes	Information not readily available	Information not readily available
Specificity	No cross-reactivity to 5-mC, 5-hmC, or 5-caC	Information not readily available	Information not readily available
Sample Types	Cultured cells, fresh/frozen tissues, paraffin-embedded tissues, body fluid samples	Cultured cells, fresh/frozen tissues, paraffin-embedded tissues, body fluid samples	Cell or tissue genomic DNA
Controls	Positive and Negative Controls included	Information not readily available	Standards included

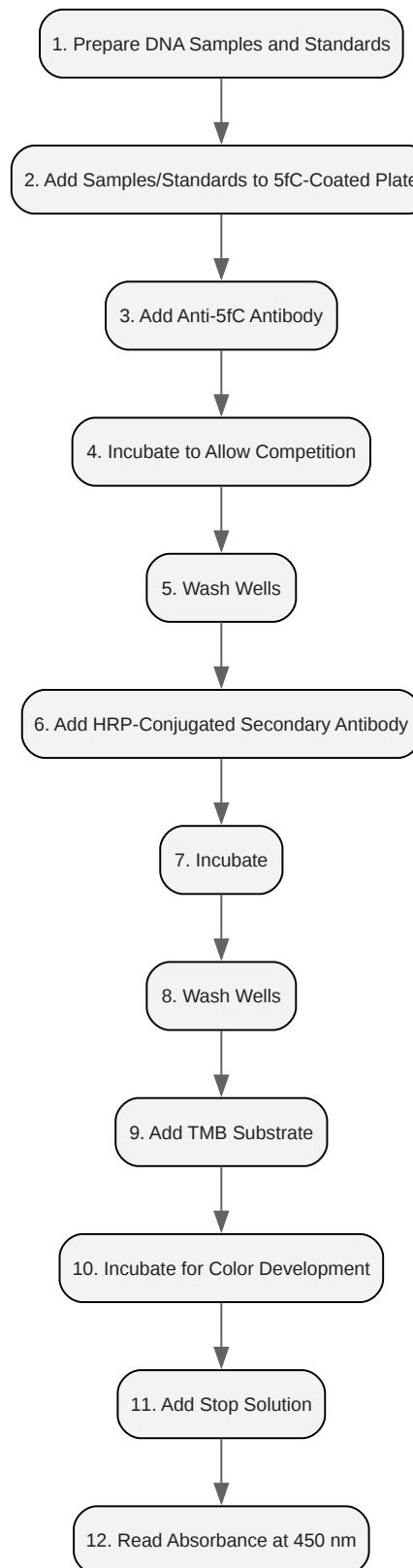
Signaling Pathway

The quantification of 5fC is critical for studying the dynamics of DNA demethylation. The primary pathway involving 5fC is the TET-mediated oxidation pathway, which is a part of the

Base Excision Repair (BER) pathway.





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